

Personal protective equipment for handling 7-O-Demethyl Rapamycin

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Compound of Interest

Compound Name: **7-O-Demethyl Rapamycin**

Cat. No.: **B15560737**

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Essential Safety and Handling Guide for 7-O-Demethyl Rapamycin

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **7-O-Demethyl Rapamycin** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

Compound Name	7-O-Demethyl Rapamycin
Synonyms	7-O-Demethyl Sirolimus, Novolimus
CAS Number	151519-50-5
Molecular Formula	C50H77NO13
Molecular Weight	900.15 g/mol

Hazard Identification and Safety Precautions

7-O-Demethyl Rapamycin is a potent mTOR inhibitor and requires careful handling to avoid adverse health effects.^{[1][2]} Occupational exposure to even small amounts of such pharmacologically active substances can lead to physiological effects.^[3]

Summary of Potential Hazards:

Hazard	Description
Acute Toxicity (Oral)	May be harmful if swallowed. [1]
Inhalation	May be harmful if inhaled and can cause respiratory tract irritation. [1]
Skin Contact	May be harmful if absorbed through the skin and can cause skin irritation. [1]
Eye Contact	May cause eye irritation. [1]
Carcinogenicity	Suspected of causing cancer. [4]
Reproductive Toxicity	Suspected of damaging fertility or the unborn child. [4]
Target Organ Damage	Causes damage to the immune system through prolonged or repeated exposure. [3]

Personal Protective Equipment (PPE) Requirements:

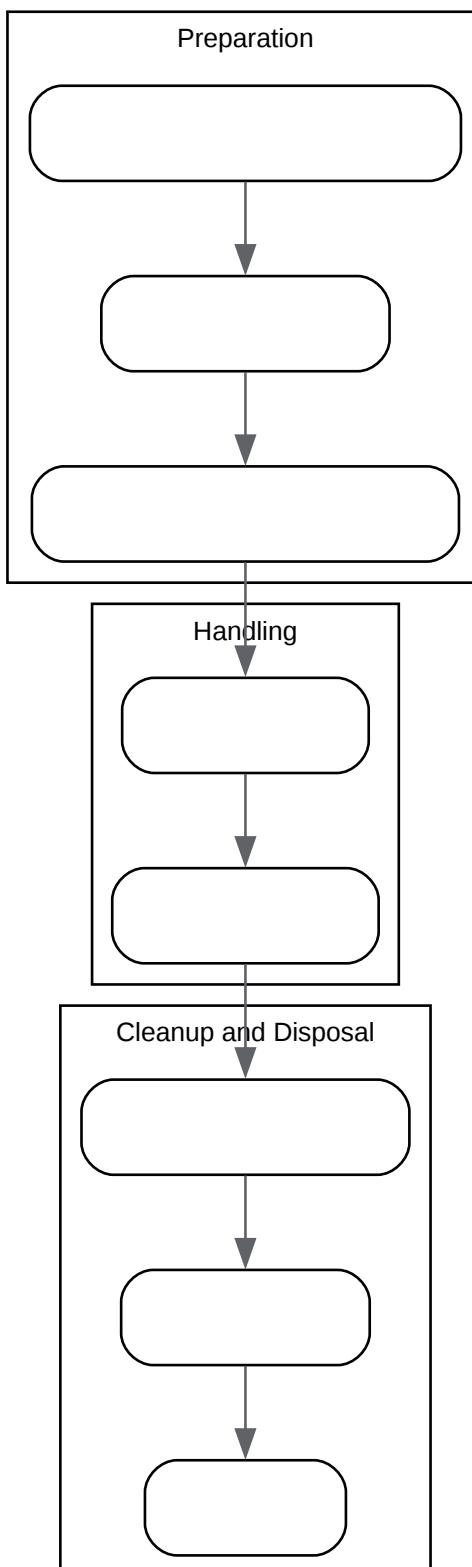
A comprehensive approach to personal protection is mandatory when handling **7-O-Demethyl Rapamycin**.

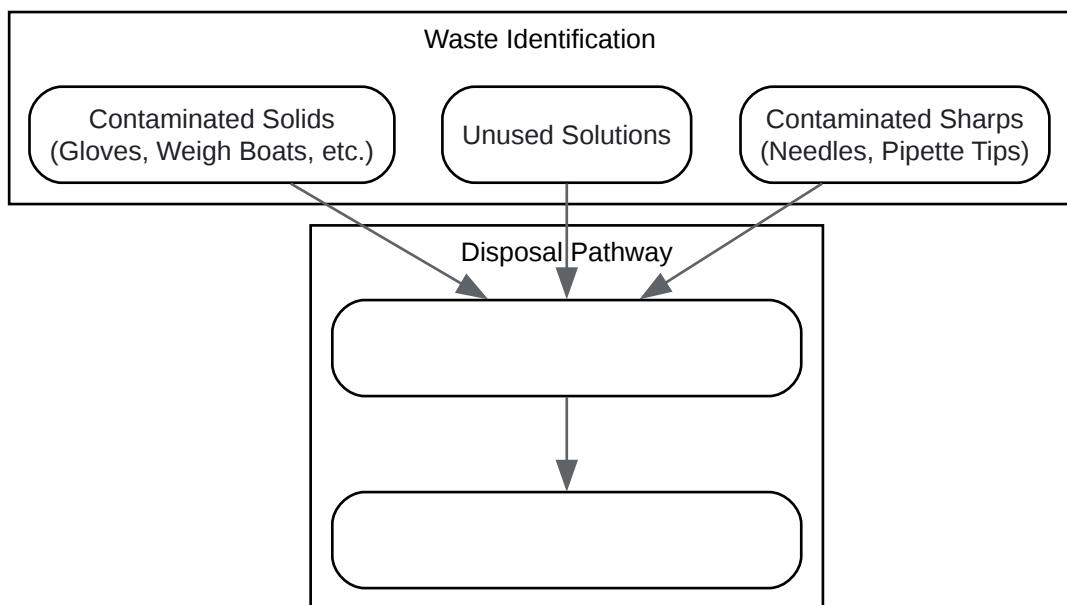
PPE Category	Specification
Hand Protection	Handle with gloves. Inspect gloves prior to use and use proper glove removal technique. Dispose of contaminated gloves after use. [1]
Eye/Face Protection	Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). [1]
Skin and Body Protection	Wear protective clothing.
Respiratory Protection	Required when dusts are generated. [4] Work under a chemical fume hood. [4]

Operational and Handling Procedures

Adherence to a strict operational workflow is critical to ensure safety and maintain the integrity of the compound.

Workflow for Handling **7-O-Demethyl Rapamycin**:





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- To cite this document: BenchChem. [Personal protective equipment for handling 7-O-Demethyl Rapamycin]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15560737#personal-protective-equipment-for-handling-7-o-demethyl-rapamycin>

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